

# Acid Red 13 as a pH Indicator: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Acid Red 13*

Cat. No.: *B1582160*

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## Introduction

**Acid Red 13**, also known as Fast Red E or C.I. 16045, is an azo dye that is utilized in various applications, including as a colorant in textiles and food products, as well as for biological staining.<sup>[1]</sup> While it is also cited for its utility as a pH indicator in analytical chemistry due to its distinct color change properties, detailed quantitative data regarding its specific pH transition range and pKa value are not readily available in scientific literature and chemical databases.<sup>[1]</sup> This document aims to provide comprehensive application notes and protocols based on the available qualitative information and general principles of acid-base indicators.

## Physicochemical Properties

A summary of the key physicochemical properties of **Acid Red 13** is presented in the table below.

Property	Value	Reference
Synonyms	Fast Red E, C.I. 16045	[1]
CAS Number	2302-96-7	[1]
Molecular Formula	C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	[1]
Molecular Weight	502.42 g/mol	[1]
Appearance	Orange to brown to dark purple powder/crystal	[1]
Solubility	Soluble in water	[1]

## pH Indicator Properties

The color of an aqueous solution of **Acid Red 13** is dependent on the pH. Qualitative observations indicate the following color changes:

Condition	Observed Color
Acidic (in the presence of HCl)	Yellow-orange
Basic (in the presence of NaOH)	Orange-light brown

Note: The precise pH at which these color transitions occur has not been quantitatively documented in available literature.

## Experimental Protocols

### Preparation of Acid Red 13 Indicator Solution

Objective: To prepare a stock solution of **Acid Red 13** for use as a pH indicator.

Materials:

- **Acid Red 13** powder
- Distilled or deionized water

- Ethanol (95%)
- Volumetric flask (100 mL)
- Analytical balance
- Spatula
- Beaker
- Magnetic stirrer and stir bar (optional)

Procedure:

- Weigh out 0.1 g of **Acid Red 13** powder using an analytical balance.
- Transfer the powder to a 100 mL beaker.
- Add approximately 50 mL of distilled or deionized water to the beaker.
- Stir the solution until the dye is completely dissolved. A magnetic stirrer can be used to facilitate dissolution.
- For improved solubility, a small amount of ethanol (e.g., 1-5 mL of 95% ethanol) can be added.
- Once dissolved, quantitatively transfer the solution to a 100 mL volumetric flask.
- Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
- Bring the solution to the 100 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Store the indicator solution in a clearly labeled, sealed container, protected from light.

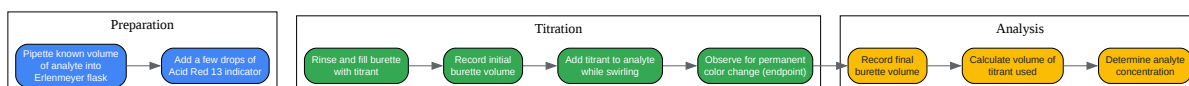
# General Protocol for Acid-Base Titration using a Visual Indicator

Objective: To determine the endpoint of an acid-base titration using a visual indicator like **Acid Red 13**.

Materials:

- **Acid Red 13** indicator solution
- Analyte (acid or base of unknown concentration)
- Titrant (standardized solution of base or acid)
- Burette
- Pipette
- Erlenmeyer flask
- White tile or paper
- Magnetic stirrer and stir bar (optional)

Experimental Workflow:



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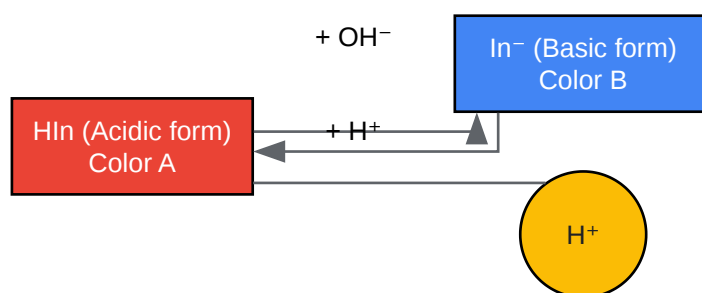
Caption: Workflow for a typical acid-base titration experiment.

Procedure:

- Rinse the burette with a small amount of the titrant and then fill it, ensuring no air bubbles are present in the tip. Record the initial volume.
- Pipette a known volume of the analyte into a clean Erlenmeyer flask.
- Add 2-3 drops of the **Acid Red 13** indicator solution to the analyte in the flask. The solution should take on the color of the indicator in that specific pH environment (acidic or basic).
- Place the Erlenmeyer flask on a white tile or paper under the burette to easily visualize the color change.
- Slowly add the titrant from the burette to the analyte while continuously swirling the flask to ensure thorough mixing. A magnetic stirrer can be used for this purpose.
- As the endpoint is approached, the color of the solution will start to change in the area where the titrant is added and will disappear upon swirling.
- Continue adding the titrant drop by drop until a permanent color change is observed throughout the solution. This is the endpoint of the titration.
- Record the final volume on the burette.
- Calculate the volume of titrant used by subtracting the initial volume from the final volume.
- Use the volume and concentration of the titrant, and the initial volume of the analyte to calculate the concentration of the analyte.

## Logical Relationship for Indicator Color Change

The color change of a pH indicator is governed by the equilibrium between its acidic ( $\text{HIn}$ ) and basic ( $\text{In}^-$ ) forms.



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Caption: Equilibrium of an acid-base indicator.

## Conclusion

**Acid Red 13** exhibits pH-dependent color changes, suggesting its potential as a pH indicator. However, the lack of precise data on its pK<sub>a</sub> value and pH transition range limits its application in quantitative chemical analysis where a high degree of accuracy is required. The protocols provided here are based on general laboratory practices for using visual indicators. For precise analytical work, it is recommended to first determine the pK<sub>a</sub> and transition range of **Acid Red 13** spectrophotometrically or to use a well-characterized pH indicator with a known transition range that is appropriate for the specific acid-base titration being performed.

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## References

- 1. chemimpex.com [chemimpex.com]
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